

# Surface Analysis of Metals Treated with Dodecylamine Thiocyanate: A Comparative Guide

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## Compound of Interest

Compound Name: Dodecan-1-amine;thiocyanic acid

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This guide provides a comprehensive comparison of the performance of dodecylamine and thiocyanate-based corrosion inhibitors on various metal surfaces. The information is compiled from peer-reviewed studies and presents objective experimental data to evaluate their efficacy against other common inhibitors. Detailed experimental protocols for key surface analysis techniques are also provided to aid in the replication and further investigation of these findings.

## Performance Comparison of Corrosion Inhibitors

The following tables summarize the quantitative data on the performance of dodecylamine, potassium thiocyanate, and other selected corrosion inhibitors on different metal substrates. The data is extracted from various studies and presented here for comparative analysis.

Table 1: Dodecylamine as a Corrosion Inhibitor for Carbon Steel in 0.3 mol/L HCl

Inhibitor Concentration (ppm)	Corrosion Current Density ( $\mu\text{A}/\text{cm}^2$ )	Inhibition Efficiency (%)
0	125.9	-
100	15.8	87.4

Data extracted from potentiodynamic polarization measurements.[1]

Table 2: Potassium Thiocyanate (KSCN) as a Corrosion Inhibitor for Carbon Steel in 1 M HCl

Inhibitor Concentration (M)	Corrosion Current Density ( $\mu\text{A}/\text{cm}^2$ )	Charge Transfer Resistance ( $R_{ct}$ ) ( $\Omega\cdot\text{cm}^2$ )	Double Layer Capacitance ( $C_{dl}$ ) ( $\mu\text{F}/\text{cm}^2$ )	Inhibition Efficiency (%)
0	851	48	110	-
$10^{-6}$	412	102	85	51.6
$10^{-5}$	295	155	72	65.3
$10^{-4}$	183	260	60	78.5
$10^{-3}$	112	410	48	86.8

Data obtained from potentiodynamic polarization and electrochemical impedance spectroscopy (EIS) measurements.[2]

Table 3: Comparative Inhibition Efficiencies of Various Organic Inhibitors on Mild Steel in 1 M HCl

Inhibitor	Concentration (M)	Inhibition Efficiency (%)
Di-dodecyl amine	600 ppm	83.39
1-allyl-5-chloro-indoline-2,3-dione	0.0005	93.2
5-chloro-1-(2-(dimethylamino) ethyl) indoline-2,3-dione	0.0005	95.8
5-chloro-1-octylindoline-2,3-dione	0.0005	97.2

Data compiled from various studies for comparison purposes.[3]

## Experimental Protocols

Detailed methodologies for the key surface analysis techniques used to evaluate the performance of these corrosion inhibitors are outlined below.

### X-ray Photoelectron Spectroscopy (XPS)

X-ray Photoelectron Spectroscopy (XPS) is a surface-sensitive quantitative spectroscopic technique that measures the elemental composition, empirical formula, chemical state, and electronic state of the elements that exist within a material.

Methodology:

- **Sample Preparation:** The metal samples (e.g., carbon steel, copper, aluminum) are typically cut into small coupons (e.g., 1x1 cm). The surfaces are mechanically polished with a series of emery papers of decreasing grit size, followed by polishing with a diamond paste to achieve a mirror finish. The polished samples are then degreased with a suitable solvent like acetone and rinsed with distilled water before being dried.
- **Inhibitor Treatment:** The cleaned metal coupons are immersed in the corrosive solution (e.g., 1 M HCl) containing the desired concentration of the corrosion inhibitor (e.g., dodecylamine or potassium thiocyanate) for a specific duration. A control sample is immersed in the corrosive solution without the inhibitor.
- **Analysis:** After immersion, the samples are removed, gently rinsed with distilled water to remove any unadsorbed inhibitor molecules, and dried under a stream of nitrogen. The samples are then introduced into the ultra-high vacuum chamber of the XPS instrument. A monochromatic X-ray source (e.g., Al K $\alpha$ ) is used to irradiate the sample surface. The kinetic energy and the number of electrons that escape from the top 1 to 10 nm of the material being analyzed are measured.
- **Data Interpretation:** High-resolution spectra of the elements of interest (e.g., Fe 2p, N 1s, S 2p, C 1s, O 1s) are recorded. The binding energies of the core level peaks are used to identify the chemical states of the elements on the surface. For instance, the N 1s peak can confirm the adsorption of amine-containing inhibitors[4], while the S 2p peak can indicate the presence of thiocyanate species. The elemental composition of the surface film can be quantified from the peak areas.

## Scanning Electron Microscopy (SEM)

Scanning Electron Microscopy (SEM) is a type of electron microscope that produces images of a sample by scanning the surface with a focused beam of electrons. The electrons interact with atoms in the sample, producing various signals that contain information about the surface topography and composition.

Methodology:

- **Sample Preparation:** Similar to XPS, metal coupons are prepared by polishing and cleaning.
- **Corrosion Test:** The coupons are immersed in the corrosive medium with and without the inhibitor for a predetermined period.
- **Surface Imaging:** After the corrosion test, the samples are rinsed, dried, and mounted on an SEM stub using conductive carbon tape. The samples are then coated with a thin layer of a conductive material (e.g., gold or carbon) if they are not inherently conductive to prevent charging. The surface of the sample is then scanned by the electron beam, and the secondary electron detector collects the emitted electrons to form an image of the surface morphology.
- **Analysis:** The SEM images of the metal surface exposed to the corrosive environment with and without the inhibitor are compared. A smooth, less-damaged surface in the presence of the inhibitor indicates effective corrosion protection. In contrast, a surface with significant pitting and degradation indicates poor inhibition.<sup>[5][6]</sup> Energy-dispersive X-ray spectroscopy (EDS) can be used in conjunction with SEM to determine the elemental composition of the surface and confirm the presence of the inhibitor.<sup>[7]</sup>

## Electrochemical Impedance Spectroscopy (EIS)

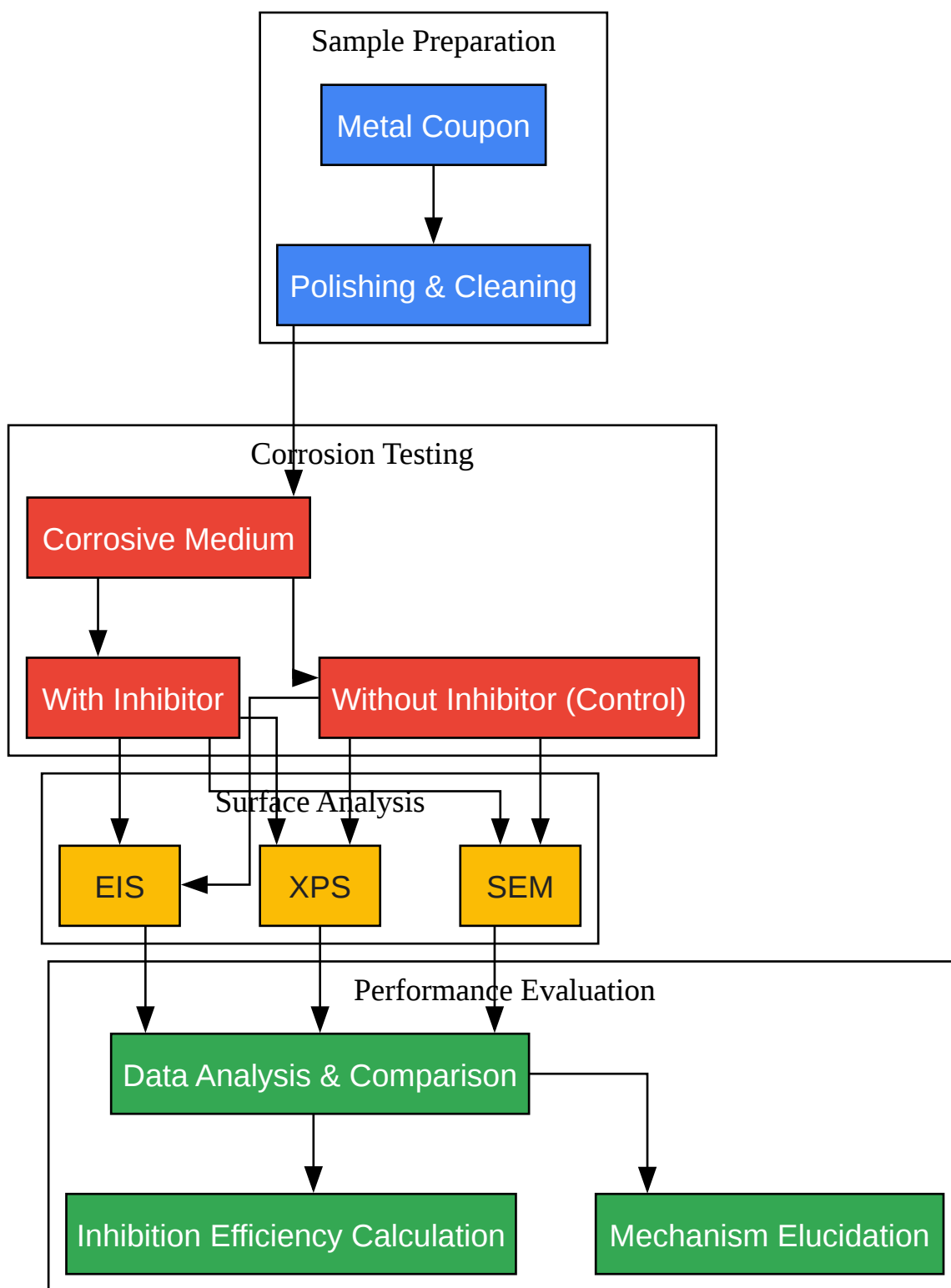
Electrochemical Impedance Spectroscopy (EIS) is a powerful technique for studying the electrochemical properties of materials and their interfaces. It is widely used to evaluate the performance of corrosion inhibitors.

Methodology:

- **Electrochemical Cell Setup:** A three-electrode electrochemical cell is used, consisting of the metal sample as the working electrode, a platinum wire or graphite rod as the counter electrode, and a saturated calomel electrode (SCE) or Ag/AgCl electrode as the reference electrode. The corrosive solution with and without the inhibitor serves as the electrolyte.[8][9]
- **Measurement:** The working electrode is immersed in the electrolyte, and the open-circuit potential (OCP) is allowed to stabilize. A small amplitude AC voltage (typically 5-10 mV) is then applied to the working electrode over a wide range of frequencies (e.g., 100 kHz to 10 mHz). The resulting current response is measured.
- **Data Analysis:** The impedance data is typically represented as Nyquist and Bode plots. The Nyquist plot shows the imaginary part of the impedance versus the real part, while the Bode plot shows the impedance modulus and phase angle as a function of frequency. The data is then fitted to an equivalent electrical circuit model to extract parameters such as the solution resistance ( $R_s$ ), charge transfer resistance ( $R_{ct}$ ), and double-layer capacitance ( $C_{dl}$ ).[10] An increase in the  $R_{ct}$  value and a decrease in the  $C_{dl}$  value in the presence of the inhibitor indicate the formation of a protective film on the metal surface and, consequently, good inhibition efficiency.[2][8]

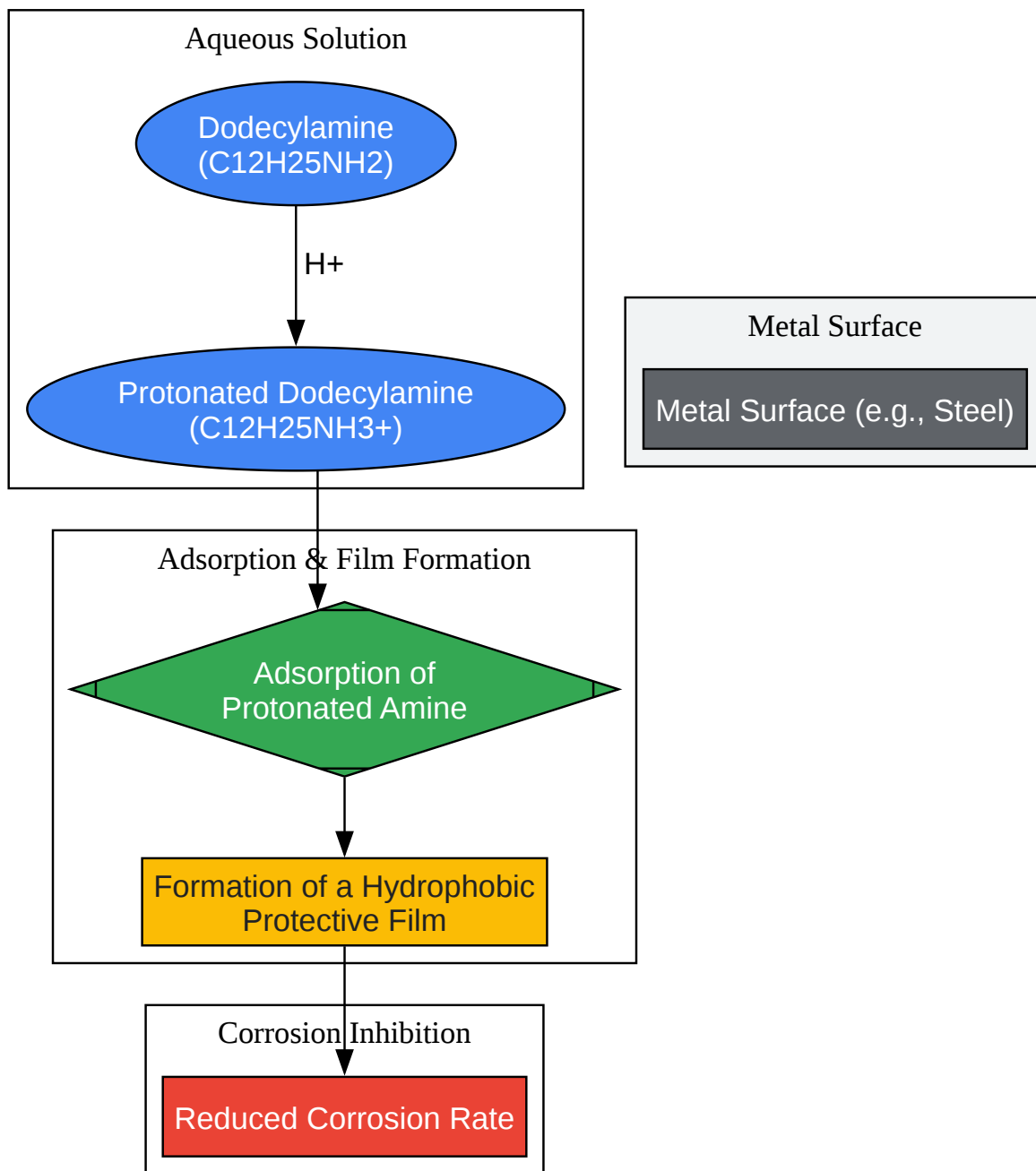
## Visualizations

The following diagrams illustrate the experimental workflow for evaluating corrosion inhibitors and the proposed mechanism of action for dodecylamine.



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Caption: Experimental workflow for corrosion inhibitor evaluation.



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Caption: Proposed corrosion inhibition mechanism of dodecylamine.

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